

commercial availability and suppliers of 4-(2-Chloropyridin-3-yl)morpholine

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Compound of Interest

Compound Name: **4-(2-Chloropyridin-3-yl)morpholine**

Cat. No.: **B1522599**

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An In-Depth Technical Guide to **4-(2-Chloropyridin-3-yl)morpholine** for Advanced Research and Development

Introduction: Unveiling a Privileged Scaffold in Modern Drug Discovery

4-(2-Chloropyridin-3-yl)morpholine is a heterocyclic building block of significant interest to the pharmaceutical and agrochemical research sectors. Its structure marries two "privileged" fragments: the morpholine ring and a substituted pyridine core.^[1] The morpholine moiety is a ubiquitous pharmacophore renowned for its ability to improve critical physicochemical properties in drug candidates, such as aqueous solubility, metabolic stability, and overall pharmacokinetic profile.^{[1][2]} Concurrently, the chloropyridine ring serves as a versatile synthetic handle and an active participant in molecular interactions with biological targets.^[1]

This guide, prepared from the perspective of a Senior Application Scientist, provides an in-depth exploration of **4-(2-Chloropyridin-3-yl)morpholine**, moving beyond a simple catalog of facts to explain the causality behind its synthesis, application, and handling. We will delve into its commercial availability, core chemical attributes, synthetic strategies, and its established role as a precursor to complex, biologically active molecules.

Commercial Availability and Supplier Overview

For researchers and procurement managers, securing a reliable source of high-purity starting materials is the foundational step of any successful research campaign. **4-(2-Chloropyridin-3-yl)morpholine** is available from a range of specialty chemical suppliers who cater to research and development quantities.

The primary identifier for this compound is its CAS Number: 54231-44-6.[\[1\]](#)[\[3\]](#) When sourcing this chemical, it is imperative to use this number to avoid confusion with isomeric or related structures. The compound's molecular formula is C₉H₁₁ClN₂O, and it has a molecular weight of approximately 198.65 g/mol .[\[1\]](#)[\[3\]](#)

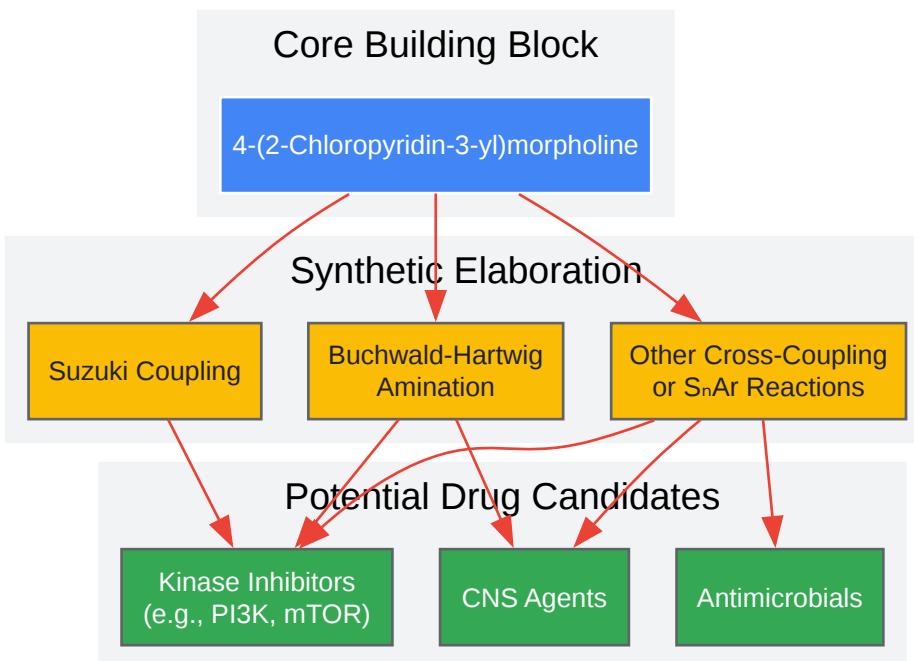
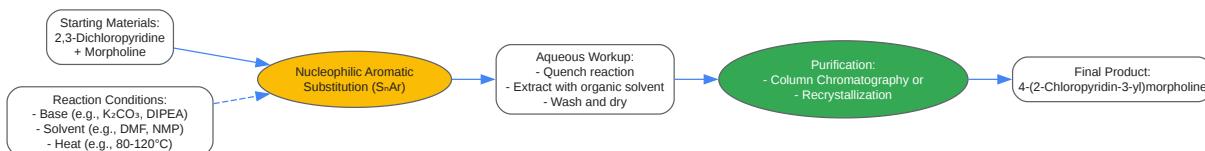
A summary of representative suppliers is provided below. Note that availability, purity, and packaging can vary, and direct inquiry is always recommended.

Supplier	CAS Number	Stated Purity	Typical Use
BenchChem	54231-44-6	Typically ≥95% [1]	Research Applications [1]
Hoffman Fine Chemicals	54231-44-6	Not specified	Laboratory Purposes Only [3]
AZA Mid-Year Meeting	54231-44-6	95% [4]	Research Use
ShiJiaZhuang Smo Chemical	Not specified	Not specified	Pharmaceutical Intermediates [5]

This table is illustrative. Researchers should always request lot-specific Certificates of Analysis (CoA) to verify purity and identity.

Molecular Structure and Physicochemical Properties

The unique characteristics of **4-(2-Chloropyridin-3-yl)morpholine** stem directly from its hybrid structure.

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References

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